

DNA gyrase B-IN-2 as a tool compound for antibiotic discovery

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Compound of Interest

Compound Name: **DNA gyrase B-IN-2**

Cat. No.: **B12385049**

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DNA Gyrase B-IN-2: A Potent Tool for Antibiotic Discovery

Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **DNA gyrase B-IN-2**, a potent 2-aminobenzothiazole-based inhibitor of the bacterial DNA gyrase B subunit. This compound serves as a valuable tool for the discovery and development of novel antibiotics, particularly against multidrug-resistant ESKAPE pathogens (*Enterococcus faecium*, *Staphylococcus aureus*, *Klebsiella pneumoniae*, *Acinetobacter baumannii*, *Pseudomonas aeruginosa*, and *Enterobacter* species). The provided protocols detail the necessary steps to characterize the activity of **DNA gyrase B-IN-2** and similar compounds.

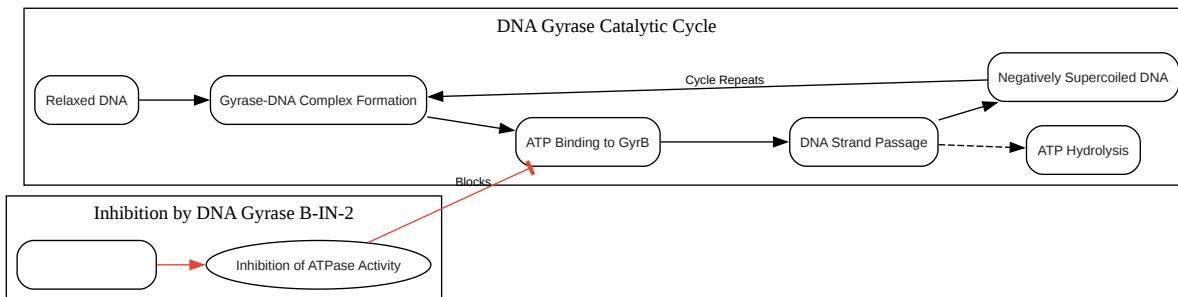
Introduction

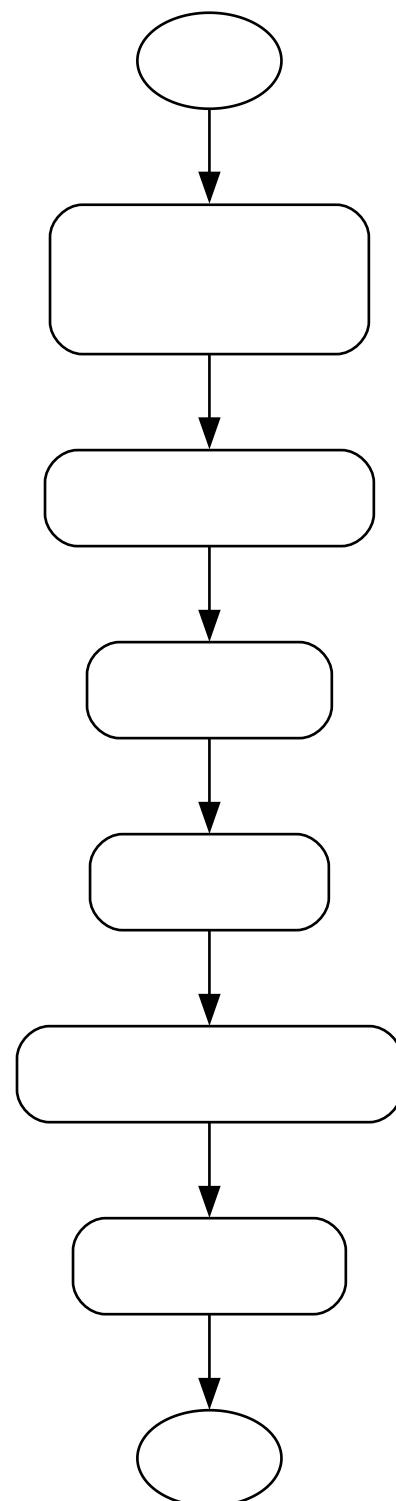
DNA gyrase is a type II topoisomerase essential for bacterial DNA replication, transcription, and repair, making it a well-validated target for antibacterial drugs. This enzyme introduces negative supercoils into DNA, a process crucial for relieving torsional stress during DNA unwinding. DNA gyrase is a heterotetrameric enzyme composed of two GyrA and two GyrB subunits. The GyrB subunit possesses the ATPase activity that powers the supercoiling reaction. **DNA gyrase B-**

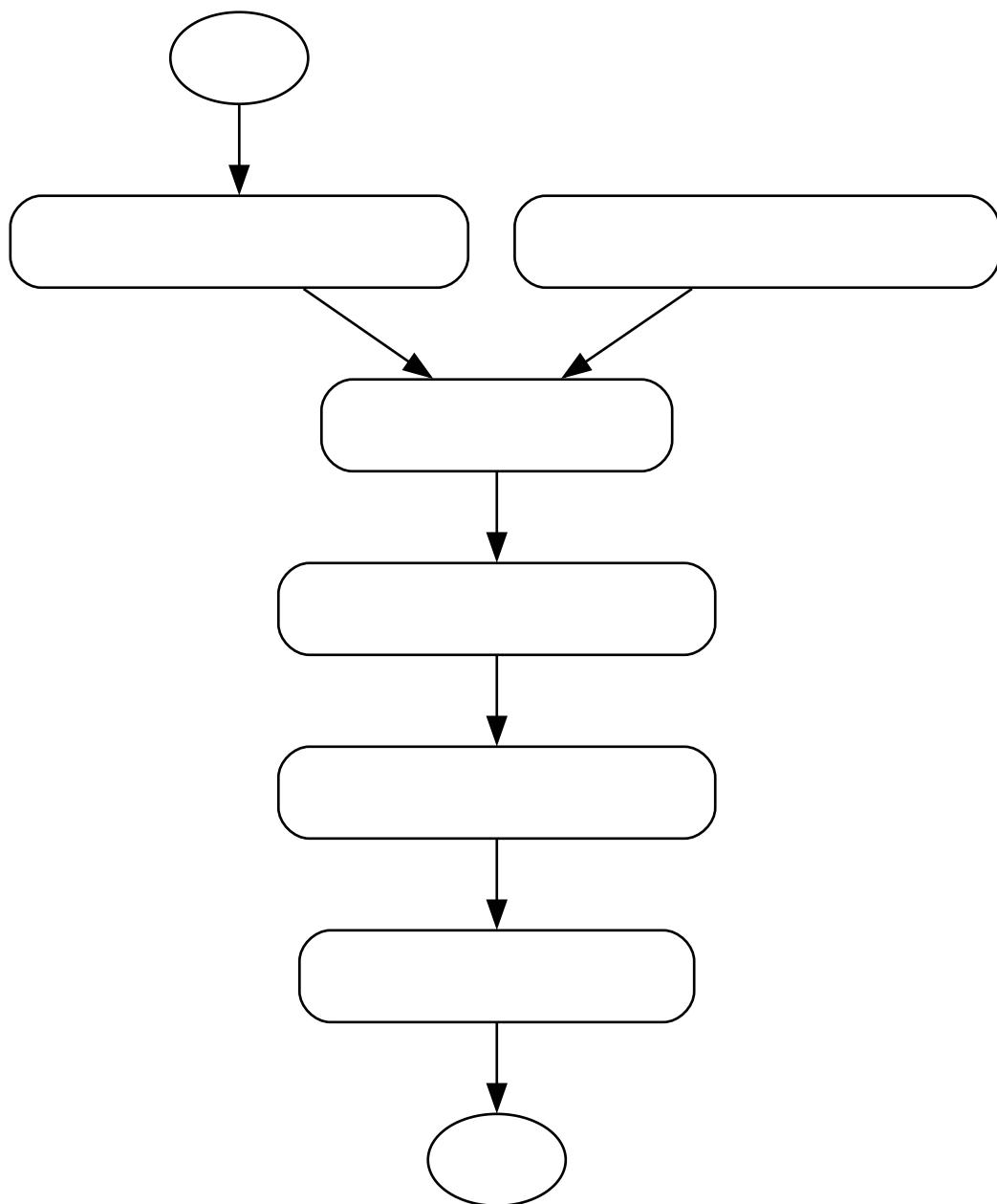
IN-2 is a potent inhibitor of this ATPase activity, demonstrating low nanomolar inhibition of the enzyme and broad-spectrum antibacterial efficacy.[1][2][3]

Mechanism of Action

DNA gyrase B-IN-2 functions by competitively inhibiting the ATPase activity of the GyrB subunit. This inhibition prevents the conformational changes required for DNA strand passage and subsequent negative supercoiling. The disruption of this essential process leads to the accumulation of torsional stress, inhibition of DNA replication and transcription, and ultimately, bacterial cell death.







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